

An In-depth Technical Guide on 3-Amino-N,N-diethylpropanamide Hydrochloride

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Compound of Interest

Compound Name: 3-Amino-N,N-diethylpropanamide
hydrochloride

Cat. No.: B1287892

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise summary of the known molecular and physical properties of **3-Amino-N,N-diethylpropanamide hydrochloride** (CAS No: 34105-56-1). The document collates fundamental data regarding its molecular structure, weight, and other chemical identifiers. It is intended to serve as a foundational reference for researchers and professionals in the fields of chemistry and drug development. It is important to note that publicly available information regarding detailed experimental protocols, biological activities, and associated signaling pathways for this specific compound is limited, suggesting it is primarily utilized as a chemical intermediate.

Molecular Structure and Properties

3-Amino-N,N-diethylpropanamide hydrochloride is the hydrochloride salt of 3-Amino-N,N-diethylpropanamide. The presence of the hydrochloride salt increases the compound's stability and solubility in aqueous solutions.

Molecular Structure:

The 2D structure of the cation of 3-Amino-N,N-diethylpropanamide is as follows, with the hydrochloride being an ionic bond between the amine and the chloride ion.

Caption: 2D molecular structure of the 3-Amino-N,N-diethylpropanamide cation.

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Amino-N,N-diethylpropanamide hydrochloride** and its corresponding free base.

Property	3-Amino-N,N-diethylpropanamide Hydrochloride	3-Amino-N,N-diethylpropanamide (Free Base)	Reference(s)
IUPAC Name	3-amino-N,N-diethylpropanamide;hydrochloride	3-amino-N,N-diethylpropanamide	[1]
Molecular Formula	C ₇ H ₁₇ ClN ₂ O	C ₇ H ₁₆ N ₂ O	[1]
Molecular Weight	180.68 g/mol	144.21 g/mol	[1]
CAS Number	34105-56-1	71274-45-8	[1]
Physical Form	Solid, Crystalline	Not Specified	
SMILES	CCN(CC)C(=O)CCN.Cl	CCN(CC)C(=O)CCN	[1]
InChI Key	LZRWOYMCZBMHKW-UHFFFAOYSA-N	PWFPMYPZAVNQK-UHFFFAOYSA-N	[1]

Experimental Protocols

A thorough review of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis of **3-Amino-N,N-diethylpropanamide hydrochloride**. The compound is commercially available from various suppliers, indicating that synthetic routes exist, but they are not well-documented in public sources. General methods for the synthesis of β -alaninamides often involve the reaction of a corresponding α -amino acid or its ester with cyanoacetic acid followed by catalytic hydrogenation.

Biological Activity and Signaling Pathways

Currently, there is no available information in peer-reviewed literature regarding the biological activity, mechanism of action, or any associated signaling pathways for **3-Amino-N,N-diethylpropanamide hydrochloride**. The hazard information for the free base indicates it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation. However, these are general toxicity warnings and do not imply any specific therapeutic or biological function. The absence of such data suggests the compound is not currently a subject of significant biological or pharmaceutical research.

Conclusion

3-Amino-N,N-diethylpropanamide hydrochloride is a chemical compound with well-defined molecular characteristics. While its structure and basic properties are known, there is a notable lack of in-depth research into its synthesis, biological function, and potential applications in drug development. For researchers considering the use of this compound, it is recommended to source it from a commercial supplier and to perform internal validation and characterization, as detailed analytical data is not widely available. Further research would be necessary to elucidate any potential biological activity and to develop detailed experimental protocols.

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References

- 1. 3-Amino-N,N-diethylpropanamide hydrochloride 95% | CAS: 34105-56-1 | AChemBlock [achemblock.com]
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